

Essential Safety and Operational Guide for Handling GMQ

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Compound of Interest

Compound Name: GMQ

Cat. No.: B1671975

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for the handling of **GMQ** (2-Guanidine-4-methylquinazoline), a potent and selective modulator of the acid-sensing ion channel 3 (ASIC3). Adherence to these guidelines is critical for ensuring laboratory safety and maintaining experimental integrity.

Hazard Identification and Personal Protective Equipment (PPE)

GMQ hydrochloride is classified with the following hazards. A comprehensive understanding of these risks is the first step in safe handling.

Hazard Summary Table

Hazard Statement	Description	GHS Pictogram
H302	Harmful if swallowed	
H315	Causes skin irritation	
H319	Causes serious eye irritation	
H335	May cause respiratory irritation	

Recommended Personal Protective Equipment (PPE)

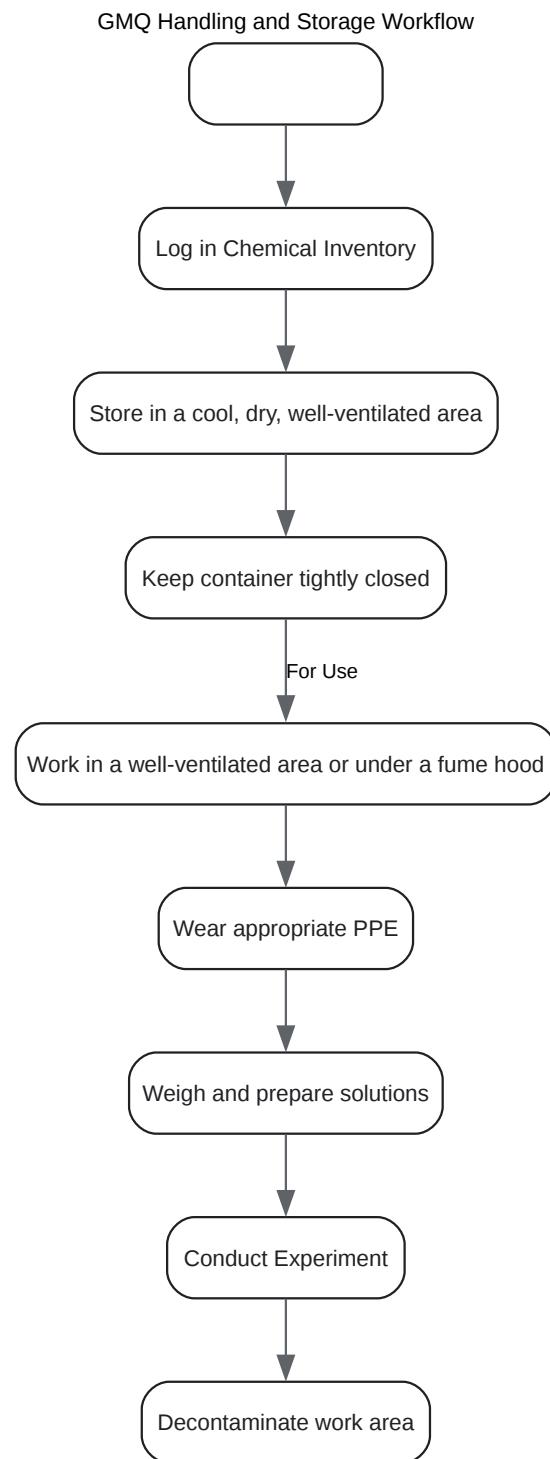
The following PPE is mandatory when handling **GMQ** to minimize exposure and ensure personal safety.

PPE Category	Item	Standard
Eye/Face Protection	Safety glasses with side-shields or goggles	EN166
Hand Protection	Chemical-resistant, impervious gloves (e.g., Nitrile rubber)	EN374
Body Protection	Laboratory coat	---
Respiratory Protection	Required when dusts are generated. Use a NIOSH-approved respirator.	---

Operational and Disposal Plans

Proper handling and disposal of **GMQ** are crucial for laboratory safety and environmental protection. The following procedural guidance outlines the necessary steps from receipt of the compound to its final disposal.

Handling and Storage Workflow



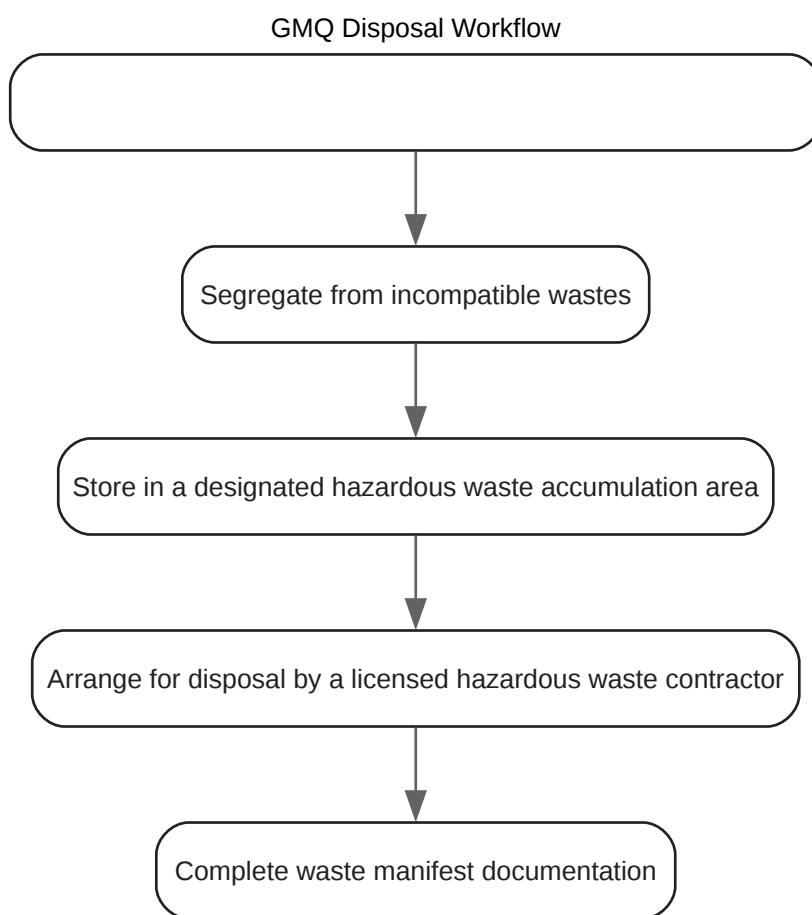
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Caption: Workflow for the safe handling and storage of **GMQ** in a laboratory setting.

Disposal Plan

All waste containing **GMQ** must be treated as hazardous chemical waste. Follow these steps for proper disposal.

GMQ Disposal Workflow



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Caption: Step-by-step procedure for the safe disposal of **GMQ** waste.

Experimental Protocol: In Vitro Cell-Based Assay

The following provides a detailed methodology for a typical experiment involving the application of **GMQ** to cultured cells for studying its effect on ASIC3 channels.

Objective: To measure the activation of ASIC3 channels in response to **GMQ** using whole-cell patch-clamp electrophysiology.

Materials:

- **GMQ** hydrochloride (CAS: 5361-15-9)
- Dimethyl sulfoxide (DMSO)
- HEK293 cells stably expressing rat ASIC3 (or other suitable cell line)
- Cell culture medium (e.g., DMEM)
- Extracellular and intracellular recording solutions
- Patch-clamp rig with amplifier and data acquisition system

Methodology:

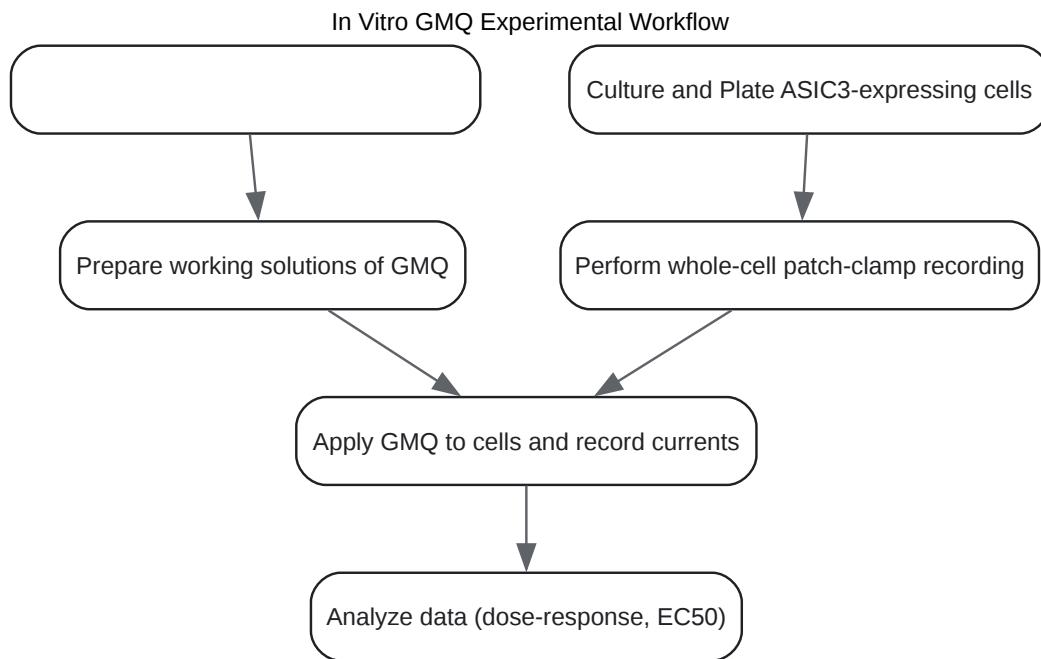
- Preparation of **GMQ** Stock Solution:
 - Dissolve **GMQ** hydrochloride in DMSO to prepare a high-concentration stock solution (e.g., 100 mM).
 - Store the stock solution at -20°C in small aliquots to avoid repeated freeze-thaw cycles.
- Cell Culture:
 - Culture HEK293-rASIC3 cells in DMEM supplemented with 10% fetal bovine serum, penicillin (100 U/mL), and streptomycin (100 µg/mL) at 37°C in a humidified atmosphere of 5% CO2.
 - Plate cells onto glass coverslips 24-48 hours before the experiment.
- Electrophysiological Recording:

- Transfer a coverslip with adherent cells to the recording chamber on the microscope stage.
- Continuously perfuse the cells with an extracellular solution.
- Establish a whole-cell patch-clamp configuration on a selected cell.
- Hold the cell at a membrane potential of -60 mV.

- Application of **GMQ**:
- Prepare working solutions of **GMQ** by diluting the stock solution in the extracellular solution to the desired final concentrations (e.g., 1 μ M to 1 mM).
- Apply the **GMQ**-containing solution to the cell using a rapid perfusion system.
- Record the induced currents.

- Data Analysis:
- Measure the peak and sustained components of the **GMQ**-induced current.
- Construct a dose-response curve by plotting the current amplitude against the **GMQ** concentration.
- Determine the EC50 value for **GMQ**-induced activation of ASIC3.

Experimental Workflow Diagram



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Caption: A typical workflow for an in vitro experiment using **GMQ** to study ASIC3 channel activation.

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